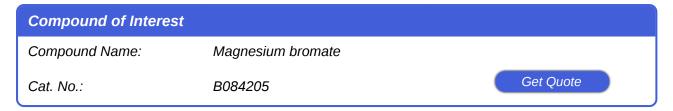


Physical and chemical properties of Mg(BrO₃)₂

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Physical and Chemical Properties of **Magnesium Bromate** (Mg(BrO₃)₂)

This document provides a comprehensive overview of the physical and chemical properties of **magnesium bromate**, Mg(BrO₃)₂, intended for researchers, scientists, and professionals in drug development. It covers key characteristics, experimental protocols for its synthesis, and its reactivity profile.

Physical Properties

Magnesium bromate is a crystalline solid that is soluble in and denser than water.[1][2][3][4][5] The compound typically exists in its hexahydrate form, Mg(BrO₃)₂·6H₂O, which presents as colorless or white crystals.[2] While it is soluble in water, it is insoluble in alcohol.[2][6]

Table 1: Quantitative Physical Properties of Magnesium Bromate



| Property | Value | Notes |
|---|--------------------------------------|--|
| Molecular Formula | Mg(BrO ₃) ₂ | Anhydrous form[1][5] |
| Mg(BrO ₃) ₂ ·6H ₂ O | Hexahydrate form[2][6] | |
| Molar Mass | 280.11 g/mol | [1][2][5][7] |
| Appearance | White crystals or crystalline powder | [6] |
| Colorless or white crystals | For the hexahydrate form[7] | |
| Solubility | Soluble in water | [1][2][4][6] |
| Soluble in 1.5 parts water | For the hexahydrate form[7] | |
| Insoluble in alcohol | [2][6] | _ |
| Melting Point | ~200°C | Temperature at which the hexahydrate loses its water of hydration, followed by decomposition at higher temperatures.[7][8] |

Chemical Properties and Reactivity

Magnesium bromate is a strong oxidizing agent.[1][4] Its chemistry is primarily defined by the oxidizing nature of the bromate ion (BrO_3^-) .[2]

Table 2: Chemical Identifiers and Reactivity Profile



| Identifier/Property | Value/Description | |
|--|--|--|
| IUPAC Name | magnesium dibromate[1] | |
| CAS Number | 14519-17-6[1][2] | |
| Reactivity Profile | Strong oxidizing agent.[1][4] | |
| Hazardous Reactions | - May cause ignition when in contact with organic materials.[1][3][4][6] - Can explode upon heat, percussion, or friction when combined with finely divided aluminum.[1][3][4][6] - May decompose explosively when heated or involved in a fire.[1][3][6] - Can react explosively with hydrocarbons (fuels).[1][6] | |
| Decomposes at temperatures higher 200°C.[7] When heated to decompos emit toxic fumes.[9] Fire may produce corrosive, and/or toxic gases.[4][6] | | |

Experimental Protocols: Synthesis of Magnesium Bromate

The synthesis of **magnesium bromate** is typically achieved through neutralization or double displacement reactions.[2] A significant challenge in some methods is the instability of the compound under acidic conditions.[2][6]

Neutralization Reaction with Bromic Acid

One common method involves the reaction of a magnesium-containing base, such as magnesium carbonate (MgCO₃) or magnesium hydroxide (Mg(OH)₂), with bromic acid (HBrO₃). [2]

Reaction with Magnesium Carbonate: MgCO₃ + 2HBrO₃ → Mg(BrO₃)₂ + H₂O + CO₂[2] This reaction produces magnesium bromate, water, and carbon dioxide gas.[2]



Reaction with Magnesium Hydroxide: Mg(OH)₂ + 2HBrO₃ → Mg(BrO₃)₂ + 2H₂O[2] This pathway yields only magnesium bromate and water.[2]

Reactants

MgCO₃ or Mg(OH)₂

Reaction

Products

Mg(BrO₃)₂

Byproducts

H₂O and/or CO₂

Diagram 1: Synthesis via Neutralization

Click to download full resolution via product page

Caption: Synthesis of Mg(BrO₃)₂ via neutralization reaction.

Double Displacement Reaction

To avoid the acidic conditions that can lead to decomposition, a double displacement reaction is often preferred.[6] This involves using a soluble bromate salt.

- Reaction with Sodium Bromate: Mg(OH)₂ + 2NaBrO₃ → Mg(BrO₃)₂ + 2NaOH[6] This method
 is effective because the basicity of sodium bromate helps prevent the decomposition of the
 product in solution.[6]
- Reaction with Barium Bromate: Another preparation method involves adding a solution of magnesium sulfate (MgSO₄) to a solution of barium bromate (Ba(BrO₃)₂). The insoluble



barium sulfate (BaSO₄) precipitates, leaving **magnesium bromate** in the solution. The solution is then evaporated to recrystallize the hexahydrate product, Mg(BrO₃)₂·6H₂O.[6]

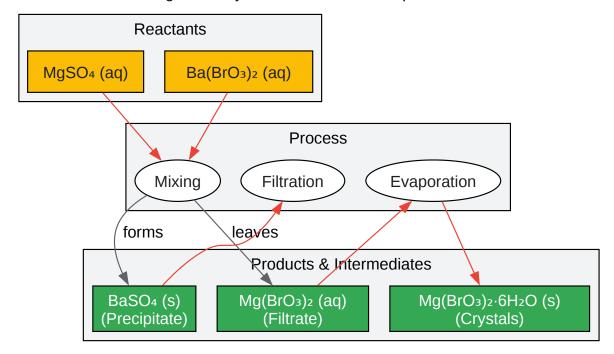


Diagram 2: Synthesis via Double Displacement

Click to download full resolution via product page

Caption: Synthesis of Mg(BrO₃)₂ via double displacement.

Safety and Hazards

Magnesium bromate is a hazardous substance that requires careful handling.

- Health Hazards: Contact may cause irritation to the skin, eyes, and mucous membranes.[1] [2][3][4][5] It may be toxic by ingestion, inhalation, and skin absorption.[1][2][4][5] Inhalation, ingestion, or contact with the substance may lead to severe injury, burns, or even death.[6]
- Fire Hazard: As a strong oxidizer, it poses a significant fire risk, especially when in contact with organic materials or other combustibles like wood, paper, and oil.[1][3][4][6] It can



accelerate burning when involved in a fire, and containers may explode when heated.[1][3][6] For small fires, water should be used; dry chemicals or foams are not recommended.[3][4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Magnesium bromate | Mg(BrO3)2 | CID 61750 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Magnesium bromate | 14519-17-6 | Benchchem [benchchem.com]
- 3. echemi.com [echemi.com]
- 4. MAGNESIUM BROMATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. MAGNESIUM BROMATE | 14519-17-6 [chemicalbook.com]
- 7. Magnesium Bromate [drugfuture.com]
- 8. MAGNESIUM BROMATE | lookchem [lookchem.com]
- 9. Magnesium Bromide SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- To cite this document: BenchChem. [Physical and chemical properties of Mg(BrO₃)₂]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084205#physical-and-chemical-properties-of-mg-bro]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com